

Experimental protocol for HPLC analysis of phenolic compounds

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Compound of Interest

Compound Name: 4-[(E)-2-Nitroethenyl]phenol

CAS No.: 3179-08-6

Cat. No.: B1298544

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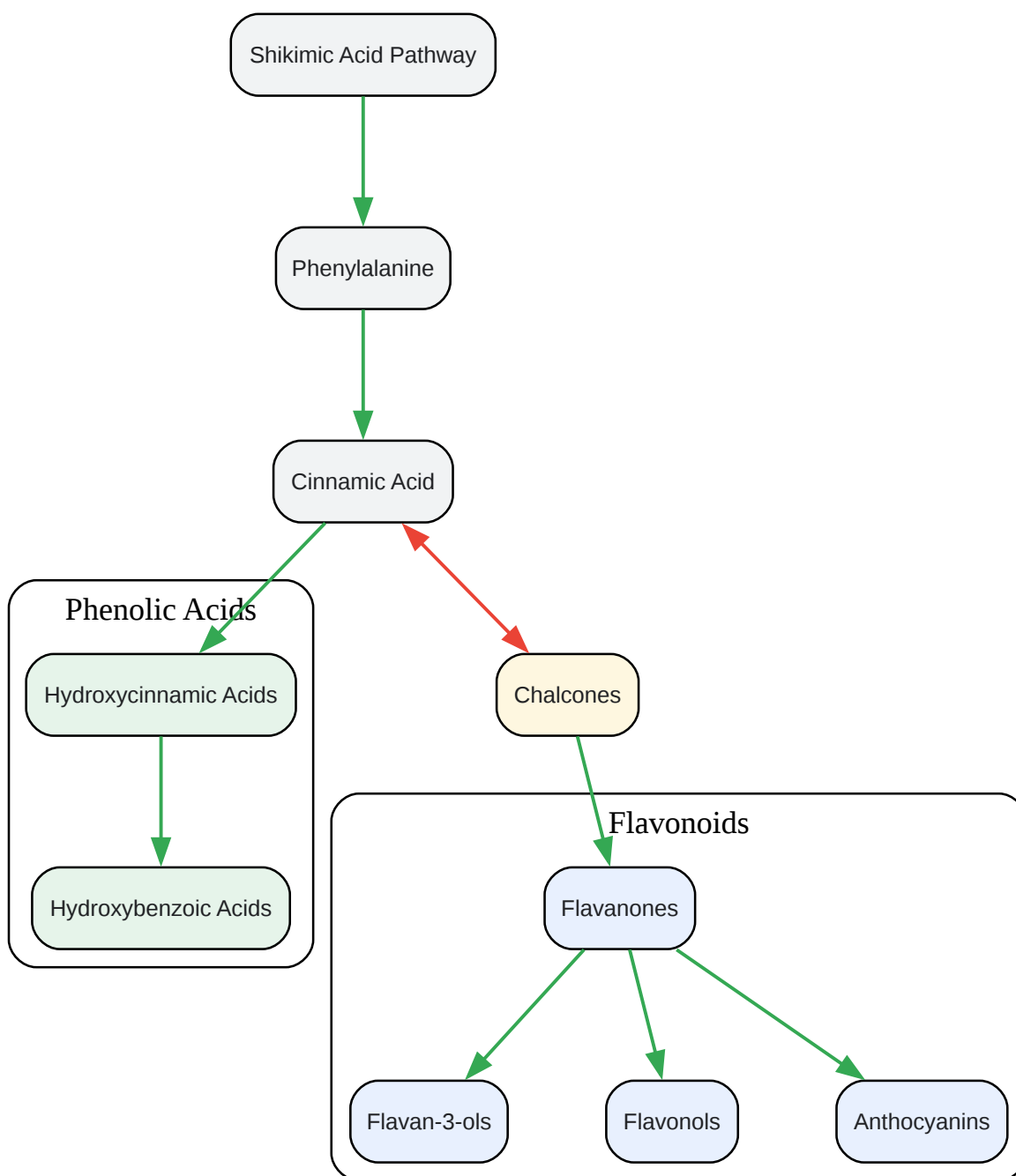
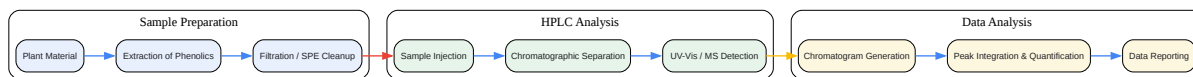
Application Note: HPLC Analysis of Phenolic Compounds

1. Introduction

Phenolic compounds are a diverse group of secondary metabolites found in plants, known for their antioxidant properties and potential health benefits. Accurate quantification and characterization of these compounds are crucial in various fields, including food science, pharmaceuticals, and natural product research. High-Performance Liquid Chromatography (HPLC) coupled with UV-Vis or Mass Spectrometry detection is the most common and reliable technique for this purpose.^{[1][2]} This application note provides a comprehensive experimental protocol for the analysis of phenolic compounds using reversed-phase HPLC.

2. Experimental Workflow

The overall workflow for the HPLC analysis of phenolic compounds involves several key stages, from sample acquisition to data analysis. The following diagram illustrates the typical experimental procedure.



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References

- [1. HPLC Analysis of Phenolic Compounds and Flavonoids with Overlapping Peaks - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. chromatographyonline.com \[chromatographyonline.com\]](#)
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